

# A Comprehensive Guide to the Solubilization and Storage of Leu-AMS

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## Compound of Interest

Compound Name: Leu-AMS

Cat. No.: B15611673

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## Application Note

**Leu-AMS** is a potent inhibitor of leucyl-tRNA synthetase (LRS) with an IC<sub>50</sub> of 22.34 nM.[1][2][3][4][5] As a leucine analogue, it plays a critical role in research related to metabolic enzymes and anti-infective pathways.[1][6] Proper solubilization and storage of **Leu-AMS** are paramount to ensure its stability and efficacy in experimental settings. This guide provides detailed protocols for researchers, scientists, and drug development professionals to effectively handle and store **Leu-AMS**.

## Chemical Properties of Leu-AMS

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>25</sub> N <sub>7</sub> O <sub>7</sub> S[1][6]
Molecular Weight	459.48 g/mol [1][6]
Appearance	White to off-white solid[2]
Primary Target	Leucyl-tRNA Synthetase (LRS)[1][2][3][4][5][6]

## Solubility Data

**Leu-AMS** exhibits good solubility in dimethyl sulfoxide (DMSO). For optimal results, it is recommended to use fresh, anhydrous DMSO to avoid hygroscopic effects that can impact solubility.[2]

Solvent	Concentration
DMSO	≥ 49.17 mg/mL (107.01 mM)[1][4][5]

Note: The "≥" symbol indicates that the saturation point may be higher.[1]

## Recommended Storage Conditions

Proper storage is crucial to maintain the integrity of **Leu-AMS**. Recommendations for both the powdered form and stock solutions are outlined below. It is highly advised to aliquot stock solutions to prevent degradation from repeated freeze-thaw cycles.[7][8]

Form	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years[1][2][7]
4°C	2 years[7]	
In Solvent (Stock Solution)	-80°C	6 months[1][2][7][8]
-20°C	1 month[1][2][7][8]	

## Experimental Protocols

### Preparation of a 10 mM Leu-AMS Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **Leu-AMS**.

Materials:

- **Leu-AMS** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer

- Sonicator (optional)
- Calibrated pipettes

#### Procedure:

- Equilibration: Allow the vial of **Leu-AMS** powder to warm to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **Leu-AMS** powder. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.59 mg of **Leu-AMS** (Molecular Weight: 459.48 g/mol ).
- Solvent Addition: Add the calculated volume of anhydrous DMSO to the vial containing the **Leu-AMS** powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Dissolution:
  - Vortex the solution for 1-2 minutes to facilitate dissolution.
  - If the compound does not fully dissolve, brief sonication (e.g., 5-10 minutes in a water bath sonicator) can be applied.[\[9\]](#)[\[10\]](#)
- Aliquoting: Once the **Leu-AMS** is completely dissolved, dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This will minimize freeze-thaw cycles.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[8\]](#)

## General Peptide Solubilization Guidelines

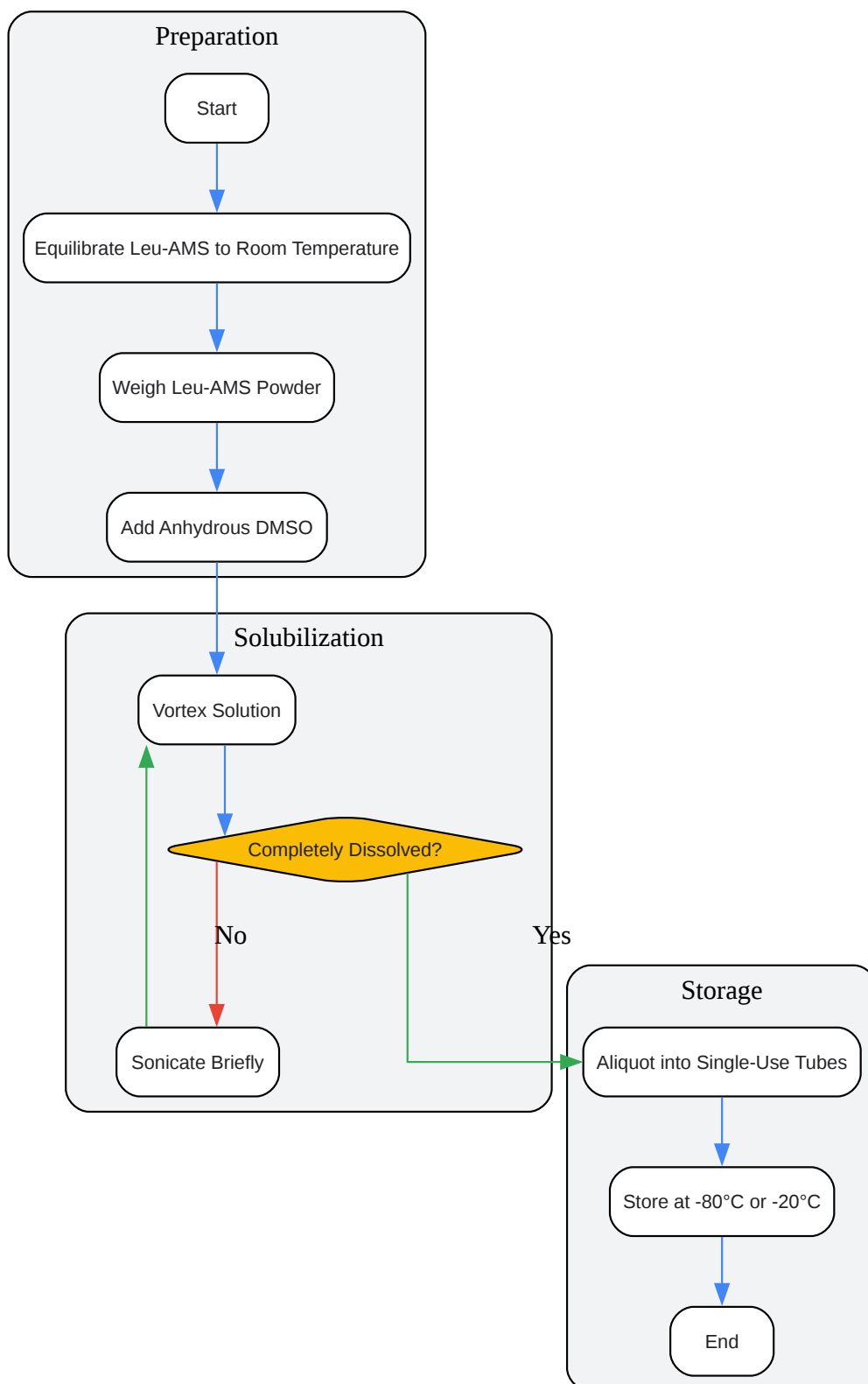
While **Leu-AMS** is readily soluble in DMSO, the following are general guidelines for solubilizing peptides that can be adapted if necessary.

- Initial Assessment: Always test the solubility of a small amount of the peptide before dissolving the entire sample.[\[9\]](#)[\[10\]](#)

- Aqueous Solutions: For charged peptides, initially attempt to dissolve them in sterile, deionized water.[9][11][12]
- pH Adjustment:
  - For acidic peptides (net negative charge), if insoluble in water, a small amount of a basic solution like 10% ammonium hydroxide can be added.[9]
  - For basic peptides (net positive charge), if insoluble in water, a small amount of an acidic solution like 10% acetic acid can be used.[9][12]
- Organic Solvents: For hydrophobic peptides, organic solvents such as DMSO, DMF, or acetonitrile are recommended.[9] Start with a small volume of the organic solvent to dissolve the peptide, and then slowly add the aqueous buffer to the desired concentration.
- Enhancing Dissolution: Sonication and gentle warming (<40°C) can aid in the dissolution of peptides.[9][13]

## Diagrams

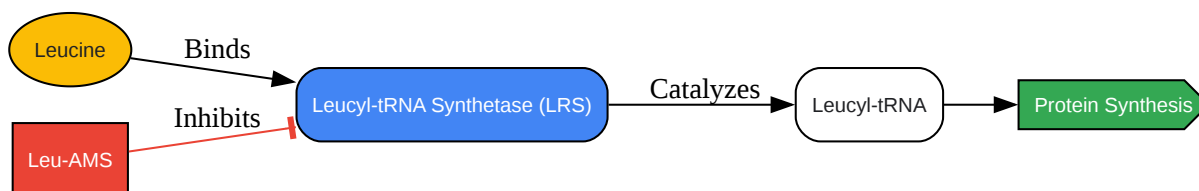
### Experimental Workflow for Leu-AMS Solubilization and Storage



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Caption: Workflow for preparing and storing **Leu-AMS** stock solutions.

## Signaling Pathway Inhibition by Leu-AMS



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Caption: **Leu-AMS** inhibits the catalytic activity of LRS.

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